

Safeguarding Your Laboratory: Proper Disposal Procedures for T-1101 Tosylate

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Compound of Interest

Compound Name: T-1101 tosylate

Cat. No.: B2736426

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For Researchers, Scientists, and Drug Development Professionals: A Guide to the Safe Handling and Disposal of **T-1101 Tosylate**

This document provides essential safety and logistical information for the proper disposal of **T-1101 tosylate**, a potent Hec1/Nek2 inhibitor used in cancer research. Adherence to these procedures is critical for ensuring laboratory safety and environmental protection.

Chemical and Physical Properties of T-1101 Tosylate

A comprehensive understanding of the chemical and physical properties of **T-1101 tosylate** is fundamental to its safe handling and disposal. The following table summarizes key quantitative data.

Property	Value
CAS Number	2250404-95-4[1]
Molecular Formula	C31H31N5O6S3[2]
Molecular Weight	665.80 g/mol [2]
Appearance	Solid powder[2]
Purity	>98%[2]
Solubility	Soluble in DMSO[2][3][4]
Storage Conditions	Short term (days to weeks): 0 - 4°C. Long term (months to years): -20°C[2].

Hazard Identification and Safety Precautions

T-1101 tosylate is classified with the following hazards:

- Acute toxicity, oral (Category 4): Harmful if swallowed.[1]
- Skin corrosion/irritation (Category 2): Causes skin irritation.[1]
- Serious eye damage/eye irritation (Category 2A): Causes serious eye irritation.[1]
- Specific target organ toxicity, single exposure (Category 3): May cause respiratory tract irritation.[1]

Personal Protective Equipment (PPE): Always wear protective gloves, protective clothing, eye protection, and face protection when handling **T-1101 tosylate**. [1] Work in a well-ventilated area or use appropriate exhaust ventilation.[1]

Step-by-Step Disposal Protocol

The following protocol outlines the recommended procedure for the disposal of **T-1101 tosylate** and its containers. This process is designed to minimize risk to personnel and the environment.

Waste Segregation and Collection

- **Unused Product:** Unwanted or expired **T-1101 tosylate** should be treated as hazardous chemical waste. Do not dispose of it down the drain or in general waste.
- **Contaminated Materials:** Any materials that have come into contact with **T-1101 tosylate**, such as pipette tips, gloves, and bench paper, must be considered contaminated and disposed of as hazardous waste.
- **Empty Containers:** Rinse empty containers thoroughly with a suitable solvent (e.g., alcohol) three times. The rinsate should be collected and treated as hazardous waste. Once decontaminated, the container can be disposed of according to local regulations for chemical containers.

Spill Management

In the event of a spill, follow these steps:

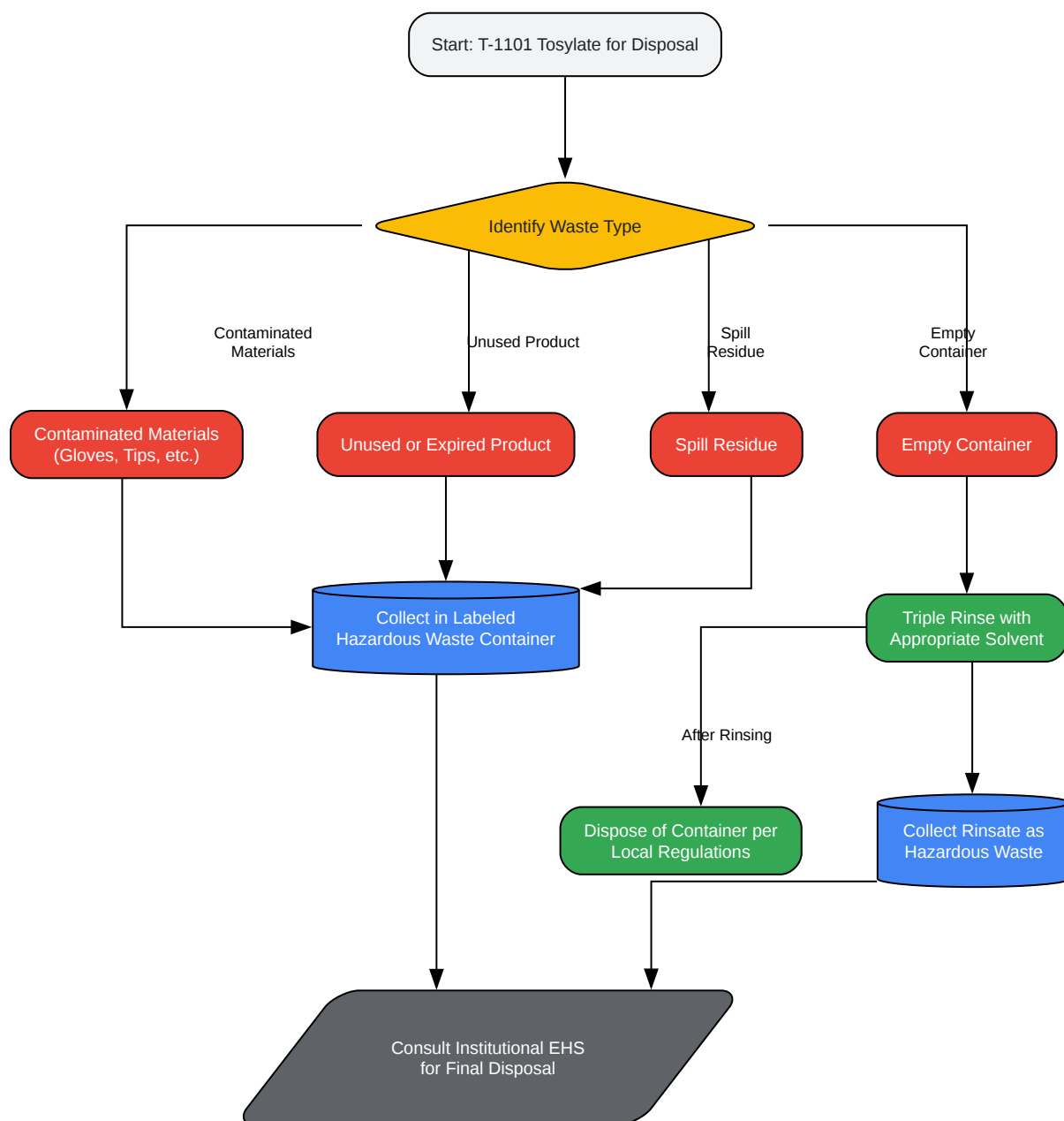
- **Evacuate and Ventilate:** Ensure the area is well-ventilated and evacuate non-essential personnel.^[1]
- **Containment:** Prevent further leakage or spillage. Keep the product away from drains and water courses.^[1]
- **Absorption:** For liquid spills, absorb the solution with a finely-powdered, liquid-binding material such as diatomite or universal binders.^[1] For solid spills, carefully sweep or scoop the material to avoid dust formation.
- **Decontamination:** Decontaminate the spill surface and any affected equipment by scrubbing with alcohol.^[1]
- **Collection and Disposal:** Collect all contaminated materials, including the absorbent material and cleaning supplies, in a sealed, appropriately labeled container for hazardous waste disposal.

Final Disposal

All waste containing **T-1101 tosylate** must be disposed of in accordance with local, state, and federal regulations for hazardous chemical waste.^[1] Contact your institution's Environmental Health and Safety (EHS) department for specific guidance on approved disposal vendors and procedures.

Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **T-1101 tosylate**.



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Caption: Decision workflow for the safe disposal of **T-1101 tosylate**.

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